

"Analytical methods for quantification of methanesulfonamide compounds"

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Compound of Interest

Compound Name: *Methanesulfonamide, N-[3-(dimethoxymethyl)phenyl]-*

CAS No.: 916059-46-6

Cat. No.: B12612578

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Analytical Methods for Quantification of Methanesulfonamide Compounds

Application Note & Protocol Guide

Executive Summary & Strategic Analysis

Methanesulfonamide (MSA, CAS 3144-09-0) is a critical small-molecule intermediate often found in the synthesis of sulfonamide-class drugs and as a degradation product of methanesulfonate (mesylate) salts.^[1] Unlike its genotoxic cousins—alkyl methanesulfonates (MMS/EMS)—MSA is generally considered less toxic but requires rigorous quantification to meet ICH Q3A/B impurity limits.^[1]

The Analytical Challenge: MSA presents a "perfect storm" of analytical difficulties:

- **Lack of Chromophore:** It is virtually invisible to standard UV detection (HPLC-UV) due to the absence of conjugated systems.^[1]

- **High Polarity:** It elutes in the void volume of standard C18 Reverse Phase Liquid Chromatography (RPLC).[\[1\]](#)
- **Low Molecular Weight (95.12 Da):** This places it in the "chemical noise" region of many mass spectrometers.[\[1\]](#)

Strategic Recommendation: This guide prioritizes HILIC-MS/MS (Negative Mode) as the primary method for trace quantification in complex matrices (API or biological fluids). We also provide a GC-MS (Derivatization) protocol as a robust orthogonal technique for process control.
[\[1\]](#)

Method Selection Matrix

Feature	Method A: HILIC-MS/MS (Recommended)	Method B: GC-MS (Alternative)	Method C: HPLC-UV (Legacy)
Principle	Hydrophilic Interaction + Triple Quad MS	Silylation Derivatization + EI Source	Pre-column Derivatization + UV (210-254 nm)
Sensitivity (LOQ)	Excellent (< 5 ng/mL)	Good (~50 ng/mL)	Moderate (~1 µg/mL)
Sample Prep	Simple (Dilute & Shoot / PPT)	Complex (Dry down + Derivatize)	Complex (Reaction required)
Throughput	High (5-8 min run)	Low (30+ min cycle)	Low
Key Advantage	Direct analysis of polar species	Orthogonal confirmation	Low instrument cost

Protocol A: Direct HILIC-MS/MS Quantification

Status: Gold Standard for Trace Impurities Mechanism: Negative Electrospray Ionization (ESI-)
[\[1\]](#)

Scientific Rationale

Standard C18 columns fail to retain MSA. HILIC (Hydrophilic Interaction Liquid Chromatography) utilizes a water-rich layer on a polar stationary phase to retain polar analytes.

We utilize Negative ESI because the sulfonamide proton is acidic ($pK_a \sim 10.8$), allowing for stable $[M-H]^-$ ion formation, which has significantly lower background noise than positive mode in the low-mass region.

Reagents & Materials[1][2]

- Target Analyte: Methanesulfonamide (MSA), >99% purity.[1]
- Internal Standard (ISTD): Ethanesulfonamide (ESA) or MSA-d3.[1]
- Column: Waters ACQUITY UPLC BEH Amide (1.7 μm , 2.1 x 100 mm) or equivalent Zwitterionic HILIC phase.
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 9.0).[1] Note: High pH promotes deprotonation.
- Mobile Phase B: Acetonitrile (LC-MS Grade).[1]

LC Gradient Program

Flow Rate: 0.4 mL/min | Column Temp: 40°C | Injection Vol: 2-5 μL

Time (min)	% Mobile Phase A (Aq)	% Mobile Phase B (Org)	Curve	Action
0.00	5	95	Initial	Equilibrate
1.00	5	95	6	Hold
4.00	40	60	6	Elution
4.50	50	50	1	Wash
5.00	5	95	1	Re-equilibrate
8.00	5	95	1	End

MS/MS Parameters (Triple Quadrupole)

Source: ESI Negative Mode (-)

Compound	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)	Role
MSA	94.0 [M-H] ⁻	79.0 [SO ₂ CH ₃] ⁻	25	15	Quantifier
MSA	94.0	64.0 [SO ₂] ⁻	25	22	Qualifier
ESA (ISTD)	108.0 [M-H] ⁻	79.0	25	18	Quantifier

Critical Step: The transition 94 -> 79 is specific but requires clean solvents.[\[1\]](#) Ensure the collision cell pressure is optimized to prevent "crosstalk" from other sulfonated background ions.

Protocol B: GC-MS with Silylation

Status: Robust Alternative for Process Labs Mechanism: Formation of volatile Trimethylsilyl (TMS) derivative.[\[1\]](#)

Scientific Rationale

MSA is non-volatile and thermally labile.[\[1\]](#) Derivatization with BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) replaces the active proton on the amide nitrogen with a TMS group, reducing polarity and enabling GC analysis.

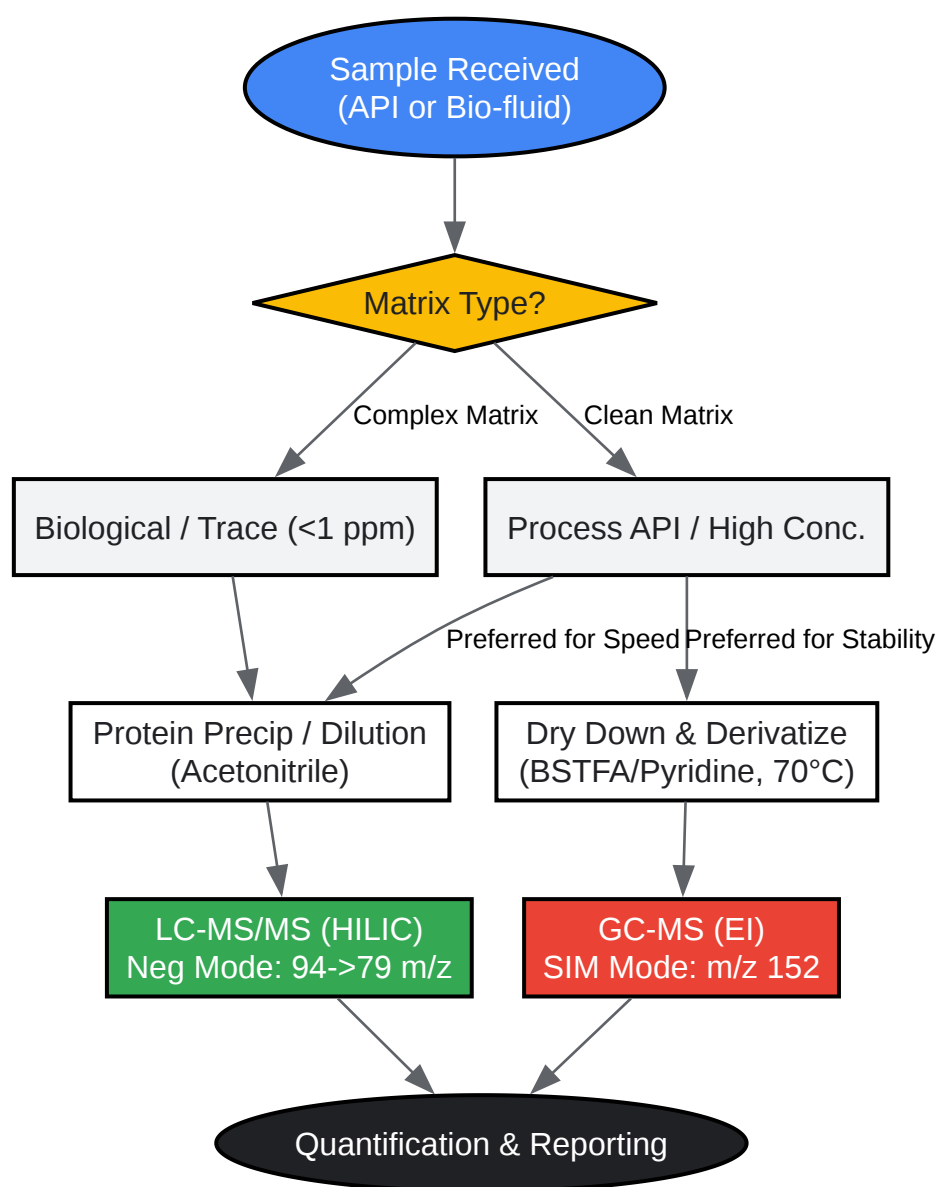
Derivatization Workflow[\[1\]](#)[\[3\]](#)[\[4\]](#)

- Preparation: Weigh 10 mg sample (API or mixture) into a GC vial.
- Dissolution: Add 500 µL Pyridine (anhydrous).
- Reaction: Add 200 µL BSTFA + 1% TMCS (Trimethylchlorosilane acts as a catalyst).
- Incubation: Cap and heat at 70°C for 30 minutes.
- Cooling: Cool to room temperature. Dilute with Ethyl Acetate if necessary to reach calibration range.[\[1\]](#)

GC-MS Parameters[1][5][6][7]

- Instrument: Agilent 7890/5977 or equivalent.
- Column: DB-5ms or Rxi-5Sil MS (30m x 0.25mm x 0.25 μ m).[1]
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split 10:1 @ 250°C.
- Temp Program:
 - Initial: 60°C (Hold 1 min)
 - Ramp: 15°C/min to 280°C[1]
 - Hold: 3 min
- Detection: EI Source (70 eV), SIM Mode.[1]
- Target Ions (TMS-MSA, MW ~167):
 - Quant Ion: m/z 152 (M - CH₃)[1]
 - Qual Ions: m/z 167 (M⁺), m/z 79

Workflow Visualization



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Caption: Decision tree for selecting between HILIC-MS/MS and GC-MS workflows based on sample matrix and sensitivity requirements.

Validation & Quality Control (Self-Validating System)

To ensure Trustworthiness, the method must include these system suitability tests (SST) before every run:

- Sensitivity Check: Inject a standard at the Limit of Quantification (LOQ). Signal-to-Noise (S/N) must be > 10.[1]

- Carryover Check: Inject a blank immediately after the highest calibration standard.^[1] Analyte peak in blank must be < 20% of LOQ.^[1]
- Retention Time Stability: For HILIC, retention times are sensitive to equilibration. Deviation must be < ±0.1 min over 5 injections.^[1]
- Internal Standard Response: The IS peak area should not vary by more than ±15% across the run. A drop indicates matrix suppression (common in HILIC).^[1]

Troubleshooting HILIC:

- Issue: Shifting retention times.^[1]
- Cause: Insufficient equilibration of the water layer on the stationary phase.^[1]
- Fix: Increase the re-equilibration time at initial gradient conditions (at least 10 column volumes).

References

- F. Mullin et al. (2009).^{[1][2]} "Development and validation of an LC–MS/MS method for determination of methanesulfonamide in human urine." Journal of Chromatography B.
 - Context: Establishes the derivatization LC-MS approach and baseline for biological m
- ICH Harmonised Tripartite Guideline. (2006). "Impurities in New Drug Substances Q3A(R2)." International Council for Harmonisation.^{[1][3][4]}
 - Context: Defines the regulatory thresholds for reporting and quantific
- European Medicines Agency. (2014).^[1] "Assessment report on methanesulfonate impurities in Viracept."
 - Context: Provides toxicological context distinguishing mesylate esters from the sulfonamide itself.^[1]
- Agilent Technologies. (2020).^[1] "HILIC Separation of Polar Compounds." Application Note.

- Context: Supports the choice of HILIC parameters for polar amine/amide separ

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